

# Cbl-b-IN-15 stability and storage conditions

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## Compound of Interest

Compound Name: Cbl-b-IN-15

Cat. No.: B12389905

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## Technical Support Center: Cbl-b-IN-15

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **Cbl-b-IN-15**. It includes frequently asked questions, troubleshooting guides, and detailed experimental protocols to ensure successful experimentation.

## Frequently Asked Questions (FAQs)

Q1: What is **Cbl-b-IN-15**?

A1: **Cbl-b-IN-15**, also known as compound 25, is a potent small molecule inhibitor of the E3 ubiquitin ligase Cbl-b (Casitas B-lineage lymphoma proto-oncogene-b)[1]. It has been shown to inhibit the RING finger E3 ligase activity of Cbl-b with an IC50 of 15 nM and to activate T-cell function with an EC50 of 0.41  $\mu$ M.

Q2: What are the recommended storage conditions for **Cbl-b-IN-15**?

A2: While specific stability data for **Cbl-b-IN-15** is not publicly available, we can provide recommendations based on a structurally related compound, Cbl-b-IN-1. For optimal stability, **Cbl-b-IN-15** should be stored as a solid at -20°C for short-term storage and -80°C for long-term storage. Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to 6 months or at -20°C for up to 1 month.

Q3: What is the recommended solvent for dissolving **Cbl-b-IN-15**?

A3: Based on data for the related compound Cbl-b-IN-1, Dimethyl Sulfoxide (DMSO) is a suitable solvent for preparing stock solutions of **Cbl-b-IN-15**.

Q4: What is the primary mechanism of action of **Cbl-b-IN-15**?

A4: **Cbl-b-IN-15** functions as an inhibitor of the Cbl-b E3 ubiquitin ligase. Cbl-b is a negative regulator of T-cell activation. By inhibiting Cbl-b, **Cbl-b-IN-15** can enhance T-cell receptor (TCR) signaling, leading to increased T-cell activation and cytokine production[2][3].

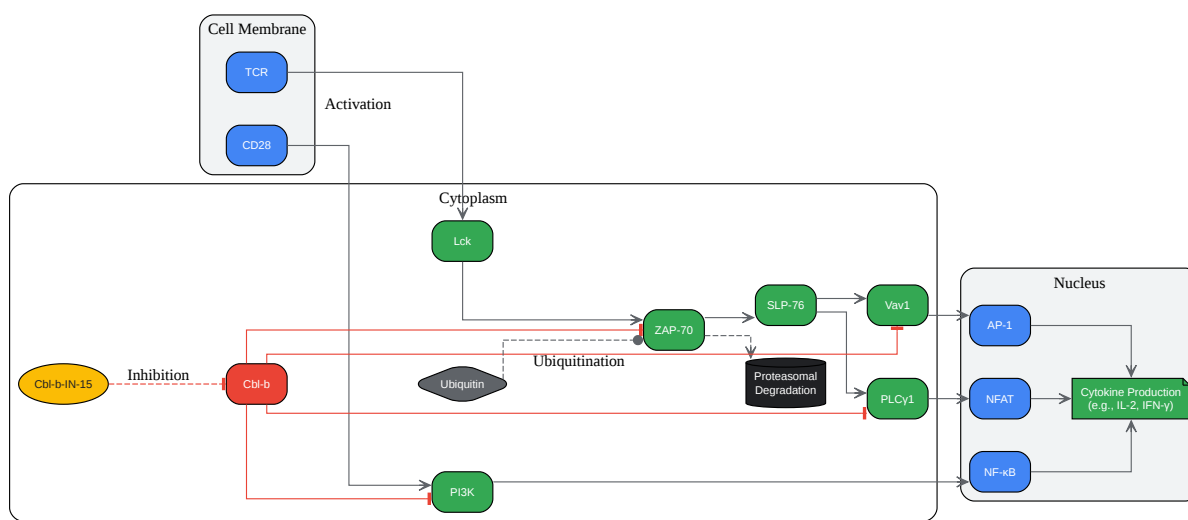
## Stability and Storage

Proper handling and storage of **Cbl-b-IN-15** are crucial for maintaining its activity and ensuring reproducible experimental results. The following table summarizes the recommended conditions based on data for a similar Cbl-b inhibitor.

Condition	Solid Form	Stock Solution in DMSO
Short-term Storage	-20°C	-20°C (up to 1 month)
Long-term Storage	-80°C	-80°C (up to 6 months)
Handling	Protect from light and moisture.	Aliquot to avoid freeze-thaw cycles.

## Cbl-b Signaling Pathway

The diagram below illustrates the central role of Cbl-b in the T-cell activation signaling pathway. Cbl-b acts as a negative regulator by ubiquitinating key signaling proteins, targeting them for degradation. Inhibition of Cbl-b by **Cbl-b-IN-15** blocks this negative regulation, leading to enhanced T-cell activation.



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**Caption:** Cbl-b signaling pathway in T-cell activation.

## Experimental Protocols

This section provides a detailed methodology for a common experiment involving a Cbl-b inhibitor: a T-cell activation assay using Jurkat cells and measuring IL-2 production.

### Protocol: T-Cell Activation Assay with Jurkat Cells

Objective: To assess the effect of **Cbl-b-IN-15** on T-cell activation by measuring Interleukin-2 (IL-2) secretion from stimulated Jurkat cells.

Materials:

- Jurkat E6.1 cells
- RPMI-1640 medium supplemented with 10% Fetal Bovine Serum (FBS), 2 mM L-glutamine, 100 U/mL penicillin, and 100 µg/mL streptomycin
- **Cbl-b-IN-15**
- DMSO (for stock solution)
- Anti-CD3 antibody (plate-bound)
- Anti-CD28 antibody (soluble)
- Phorbol 12-myristate 13-acetate (PMA) and Ionomycin (Positive Control)
- 96-well flat-bottom cell culture plates
- Human IL-2 ELISA kit
- CO2 incubator (37°C, 5% CO2)

Experimental Workflow:

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## References

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- 2. uniprot.org [uniprot.org]

- 3. E3 ubiquitin ligase Cbl-b in innate and adaptive immunity - PubMed [pubmed.ncbi.nlm.nih.gov]
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